

Technical Guide: Supply Chain & Specification Analysis for CAS 951889-68-2

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Compound of Interest

Compound Name:	5-(4-Chloro-2-methoxyphenyl)-5-oxovaleric acid
CAS No.:	951889-68-2
Cat. No.:	B3023930

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Executive Summary

CAS 951889-68-2 is a specialized aryl-keto acid intermediate primarily utilized in medicinal chemistry for the synthesis of SGLT2 inhibitor analogs and phenyl-alkyl-carboxylic acid derivatives.^{[1][2]} Its structural motif—a 4-chloro-2-methoxyphenyl ring linked to a valeric acid chain via a ketone—serves as a critical scaffold for introducing lipophilic aryl groups into polar pharmacophores.^{[1][2]}

Currently, this compound is classified as a Fine Chemical / Building Block, available predominantly from catalog suppliers in milligram-to-gram quantities.^{[1][2]} Multi-kilogram procurement typically requires a Custom Synthesis (CMO) engagement due to limited off-the-shelf bulk inventory.^[1]

Key Metric	Details
Chemical Name	5-(4-Chloro-2-methoxyphenyl)-5-oxovaleric acid
Molecular Formula	C ₁₂ H ₁₃ ClO ₄
Molecular Weight	256.68 g/mol
Primary Application	Intermediate for SGLT2 inhibitors (e.g., Empagliflozin analogs), Friedel-Crafts building block.[1][2]
Supply Status	R&D Scale: Available (Stock). Bulk: Make-to-Order.
Est. Price (R&D)	\$200 - \$350 USD / 1g (Catalog Price)

Technical Profile & Synthesis Logic

Chemical Identity & Properties

The compound features a deactivated aromatic ring (due to chlorine) counter-balanced by an activating methoxy group.[1] The ketone functionality at the C5 position of the valeric acid chain renders it susceptible to reduction (to alcohols or methylenes) or reductive amination.

- LogP (Predicted): ~2.5 – 3.0 (Moderate Lipophilicity)[1][2]
- pKa (Predicted): ~4.5 (Carboxylic Acid)[1][2]
- Solubility: Low in water; soluble in DMSO, Methanol, Ethyl Acetate.[2]

Synthetic Route (The "Why" Behind the Cost)

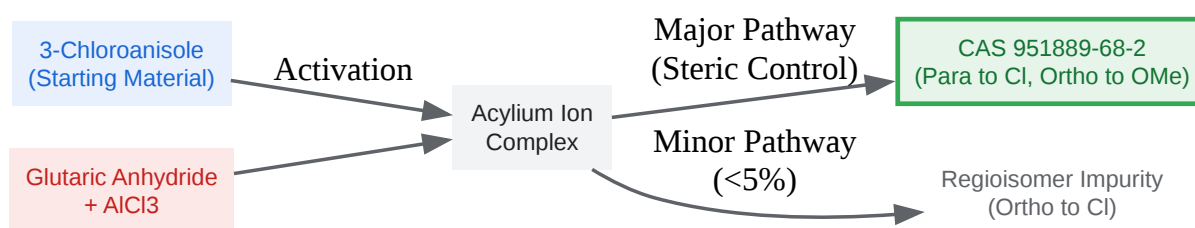
The most scalable route to CAS 951889-68-2 involves the Friedel-Crafts Acylation of 3-chloroanisole with glutaric anhydride.[1][2] Understanding this route is crucial for vetting suppliers; impurities from this process (e.g., regioisomers) define the quality grade.

Mechanism & Regioselectivity:

- Starting Material: 3-Chloroanisole.[1][3]

- Reagent: Glutaric Anhydride (provides the 5-carbon chain).[1]
- Catalyst: Aluminum Chloride (AlCl_3) or Zeolites.[1]
- Regiochemistry: The methoxy group (-OMe) is a strong ortho/para director, while the chlorine (-Cl) is a weak ortho/para director but deactivating.[1][2] The acylation occurs para to the chlorine and ortho to the methoxy group (Position 6 of the ring), driven by the steric hindrance at the other ortho-methoxy position (Position 2).[1]

Diagram 1: Synthesis Pathway & Regioselectivity The following diagram illustrates the synthesis logic and potential isomeric impurities that must be controlled.



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Caption: Friedel-Crafts acylation route showing the preferential formation of CAS 951889-68-2 over minor regioisomers.

Quality Control & Specification Standards

When sourcing this compound, "purity >95%" is insufficient for drug development. You must demand specific impurity profiling, particularly for the regioisomer described above.

Recommended Specification Sheet

Test Parameter	Acceptance Criteria	Methodology
Appearance	Off-white to pale yellow solid	Visual
Purity (HPLC)	$\geq 97.0\%$ (Area %)	C18 Column, ACN/Water Gradient
Regioisomer Content	$\leq 1.5\%$	H-NMR or Chiral HPLC
Loss on Drying	$\leq 0.5\%$	Gravimetric
Residue on Ignition	$\leq 0.1\%$	Sulfated Ash (Critical if AlCl_3 used)
Identity	Conforms to Structure	$^1\text{H-NMR}$, MS

Self-Validating Protocol: Regioisomer Detection

Why: Commercial suppliers often co-elute isomers in standard HPLC.[1] Protocol: Use $^1\text{H-NMR}$ in DMSO-d_6 .

- Diagnostic Signal: Look for the aromatic protons.[1] The product (1,2,4,5-substituted pattern) will show two singlets (or weak doublets) in the aromatic region if the substitution is para to Cl and ortho to OMe.[1][2]
- Validation: If you see complex splitting (multiplets) inconsistent with a 1,2,4,5-substitution pattern, the batch contains the unwanted isomer (acylation at the crowded C2 position).

Market Landscape: Suppliers & Pricing

Supplier Tiers

Suppliers are categorized by their ability to scale.[1] For CAS 951889-68-2, the market is dominated by "Aggregators" who hold small stock and "CMOs" who synthesize on demand.[1][2]

Supplier Type	Representative Companies	Role	Risk Profile
Tier 1: Catalog (Stock)	Bide Pharm, BLD Pharm, Ambeed	Quick delivery (mg to g scale).[1][2]	High batch-to-batch variability.[1][2]
Tier 2: Global Sourcing	MolPort, ChemicalBook (Aggregators)	Access to diverse inventory.[1]	Long lead times; indirect quality control.
Tier 3: Custom Synthesis	Synblock, Wuxi AppTec (Contract)	Bulk scale (kg); GMP options.[1]	High upfront cost; 8-12 week lead time.[1]

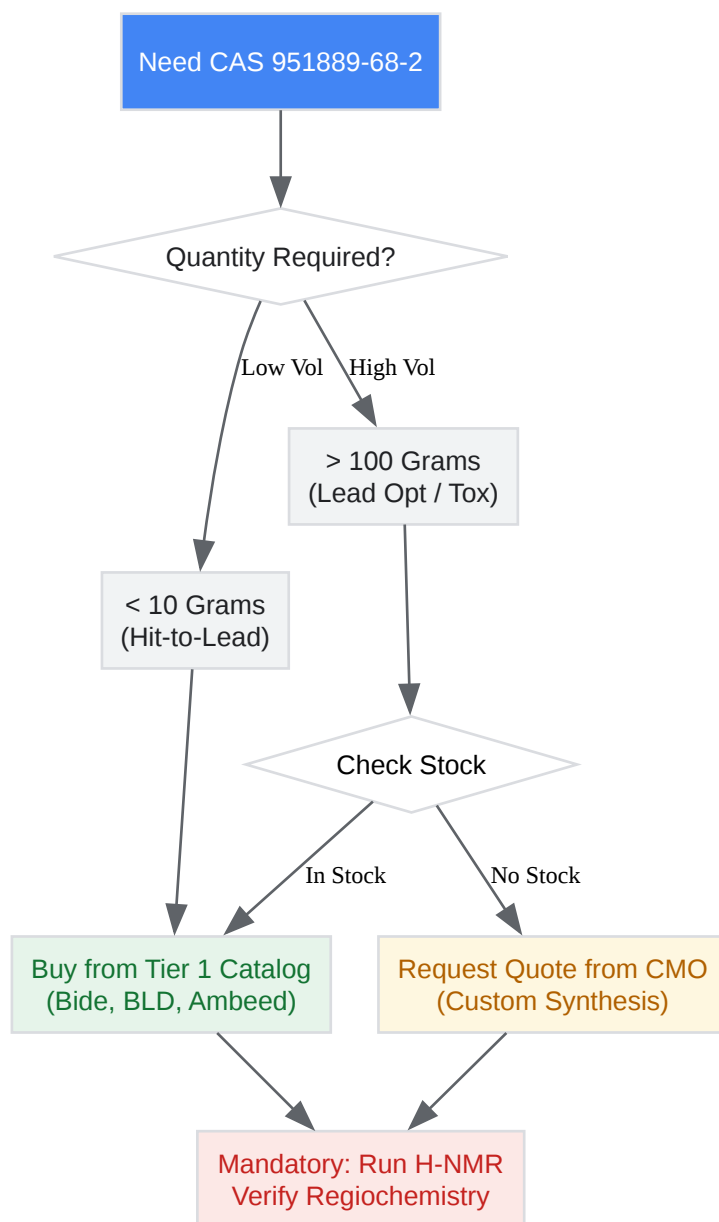
Price Analysis

Pricing for this CAS is highly volume-dependent due to the batch-process nature of Friedel-Crafts reactions.[1][2]

- Research Grade (1g - 5g):
 - Price: \$200 - \$350 USD per gram.[1]
 - Driver: Handling, packaging, and inventory holding costs.[2]
- Pilot Scale (100g - 1kg):
 - Price: Est. \$2,000 - \$5,000 USD per kg.[1]
 - Driver: Raw material costs (3-Chloroanisole) and purification yield.[1]
 - Note: Prices drop precipitously >1kg because the synthesis is chemically efficient.

Procurement Decision Logic

Use the following workflow to determine your sourcing strategy based on development phase.



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Caption: Decision tree for sourcing CAS 951889-68-2, emphasizing the mandatory internal QC step regardless of source.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CAS 951889-68-2 (5-(4-Chloro-2-methoxyphenyl)-5-oxovaleric acid). PubChem.[3][4] Available at: [Link][1][2]

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Sources

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